

Technical Guide: Physicochemical Properties of 3,4-Dichlorophenylacetonitrile

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Compound of Interest

Compound Name: 3,4-Dichlorophenylacetonitrile

Cat. No.: B104814

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This document provides a detailed overview of the melting and boiling points of **3,4-Dichlorophenylacetonitrile** (CAS No. 3218-49-3), a key intermediate in the synthesis of various pharmaceutical compounds. This guide includes a summary of its physical properties, detailed experimental protocols for their determination, and a logical workflow for these procedures.

Core Physical Properties

3,4-Dichlorophenylacetonitrile, also known as 3,4-Dichlorobenzyl cyanide, is a solid compound with the molecular formula $C_8H_5Cl_2N$.^[1] Its physicochemical properties, particularly its melting and boiling points, are critical parameters for its identification, purity assessment, and manipulation in synthetic chemistry.

Data Presentation: Quantitative Physical Properties

The melting and boiling points of **3,4-Dichlorophenylacetonitrile** are summarized in the table below. These values are compiled from various chemical data sources.

Property	Value	Conditions
Melting Point	39-42 °C	(lit.) [2] [3]
	38-41 °C	
Boiling Point	170 °C	@ 12 mmHg (lit.) [2]

Experimental Protocols

The following are detailed, generalized methodologies for the determination of the melting and boiling points of a solid organic compound like **3,4-Dichlorophenylacetonitrile**.

Melting Point Determination (Capillary Method)

The capillary method is a standard and widely accepted technique for accurate melting point determination.

Principle: A small, powdered sample of the substance is heated at a controlled rate. The temperature at which the substance transitions from a solid to a liquid is recorded as the melting point, typically as a range from the onset of melting to complete liquefaction. Pure crystalline substances exhibit a sharp, well-defined melting point.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital device)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** Ensure the **3,4-Dichlorophenylacetonitrile** sample is completely dry and finely powdered. If necessary, gently grind the crystals using a mortar and pestle.

- Loading the Capillary Tube: Invert the open end of a capillary tube and press it into the powdered sample. A small amount of solid will be forced into the tube.
- Packing the Sample: Tap the sealed end of the capillary tube gently on a hard surface to cause the solid to fall to the bottom. For efficient packing, drop the tube through a long, narrow glass tube onto the benchtop. The packed sample height should be 2-3 mm.
- Measurement:
 - Insert the packed capillary tube into the heating block of the melting point apparatus.
 - If the approximate melting point is known (around 39-42°C), heat the sample rapidly to about 20°C below this temperature.
 - Decrease the heating rate to approximately 1-2°C per minute to allow for thermal equilibrium between the sample, heating block, and thermometer.
 - Observe the sample through the viewing lens.
 - Record the temperature at which the first droplet of liquid appears (T1).
 - Continue heating slowly and record the temperature at which the entire sample has melted into a clear liquid (T2).
- Reporting: The melting point is reported as the range T1 - T2. For high accuracy, perform the determination in triplicate and average the results.

Boiling Point Determination (Micro-reflux Method at Reduced Pressure)

Given that **3,4-Dichlorophenylacetonitrile**'s boiling point is provided at a reduced pressure (170 °C at 12 mmHg), a standard distillation at atmospheric pressure may not be suitable and could lead to decomposition. A micro-reflux or Thiele tube method under vacuum is appropriate.

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. By reducing the external pressure, the boiling point is

lowered. In this micro method, a small sample is heated under vacuum, and the temperature at which it boils and its vapor condenses is measured.

Apparatus:

- Thiele tube or a small test tube with a side arm
- Thermometer
- Capillary tube (sealed at one end)
- Vacuum source and manometer
- Heating source (oil bath or heating mantle)
- Rubber tubing

Procedure:

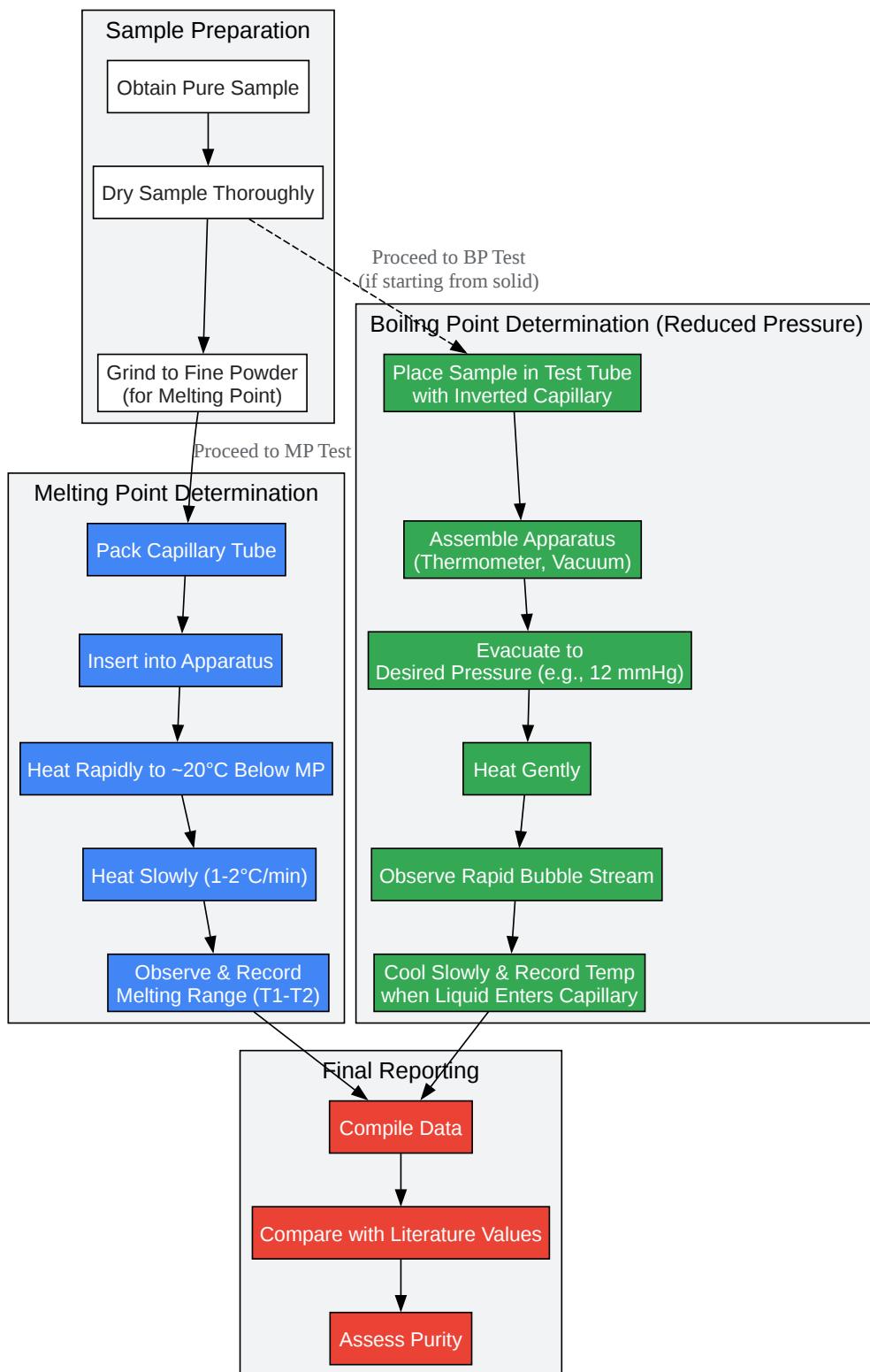
- Sample Preparation: Place a small amount (a few drops) of molten **3,4-Dichlorophenylacetonitrile** or a solution in a suitable high-boiling solvent into a small test tube.
- Apparatus Setup:
 - Place a small, inverted capillary tube (sealed end up) into the test tube containing the sample.
 - Attach the test tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
 - Place this assembly into a Thiele tube containing heating oil, or set it up in a heating mantle.
 - Connect the side arm of the test tube to a vacuum source and a manometer.
- Measurement:

- Evacuate the apparatus to the desired pressure (e.g., 12 mmHg).
- Begin heating the oil bath or mantle gently and uniformly.
- As the temperature rises, air trapped in the inverted capillary will be expelled, seen as a slow stream of bubbles.
- When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube as the sample's vapor pressure overcomes the reduced pressure.
- Carefully note this temperature.
- Remove the heat source and allow the apparatus to cool slowly.
- The stream of bubbles will slow and stop. The moment the liquid is drawn back into the capillary tube, the vapor pressure inside the capillary equals the external pressure. The temperature at this exact moment is the boiling point at that reduced pressure.
- Reporting: Report the temperature and the precise pressure at which it was measured (e.g., 170 °C / 12 mmHg).

Mandatory Visualization

The following diagram illustrates the logical workflow for determining the key physical properties of a chemical sample like **3,4-Dichlorophenylacetonitrile** in a laboratory setting.

Workflow for Physicochemical Property Determination



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Caption: Logical workflow for determining the melting and boiling points of a chemical.

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